

D-(+)-Talose-13C-1 CAS number and chemical identifiers

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Compound of Interest

Compound Name: D-(+)-Talose-13C-1

Cat. No.: B15581869

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An In-depth Technical Guide to D-(+)-Talose-13C-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **D-(+)-Talose-13C-1**, a stable isotope-labeled rare sugar. It covers its chemical identity, synthesis and purification protocols, and its applications in metabolic research and drug development, particularly in metabolic flux analysis.

Chemical Identity and Properties

D-(+)-Talose-13C-1 is an isotopic analog of the rare monosaccharide D-Talose, where the carbon atom at the C1 position is replaced by its stable isotope, ^{13}C . This labeling makes it a valuable tracer for metabolic studies.

Chemical Identifiers

Identifier	Value
CAS Number	83379-36-6[1]
Molecular Formula	C ₅ ¹³ CH ₁₂ O ₆
Molecular Weight	181.15 g/mol [2]
IUPAC Name	(2S,3S,4S,5R)-2,3,4,5,6-pentahydroxy(1 ¹³ C)hexanal[2]
InChI	InChI=1S/C6H12O6/c7-1-3(9)5(11)6(12)4(10)2-8/h1,3-6,8-12H,2H2/t3-,4-,5-,6+/m1/s1/i1+1[2]
InChIKey	GZCGUPFRVQAUEE-QXESHIHCSA-N[2]
Canonical SMILES	C(--INVALID-LINK--O)O)O">C@HO)O[2]
Synonyms	D-talose-1-13C, D-(+)-Talose-13C[2]

Physicochemical Properties

Property	Value
Appearance	White to off-white solid
Purity	Typically ≥99%
Storage	Store at -20°C for long-term stability
Solubility	Soluble in water

Synthesis and Purification

The synthesis of **D-(+)-Talose-13C-1** can be achieved through enzymatic methods, which offer high specificity and yield. An effective approach is the epimerization of a readily available labeled precursor, D-Galactose-1-¹³C.

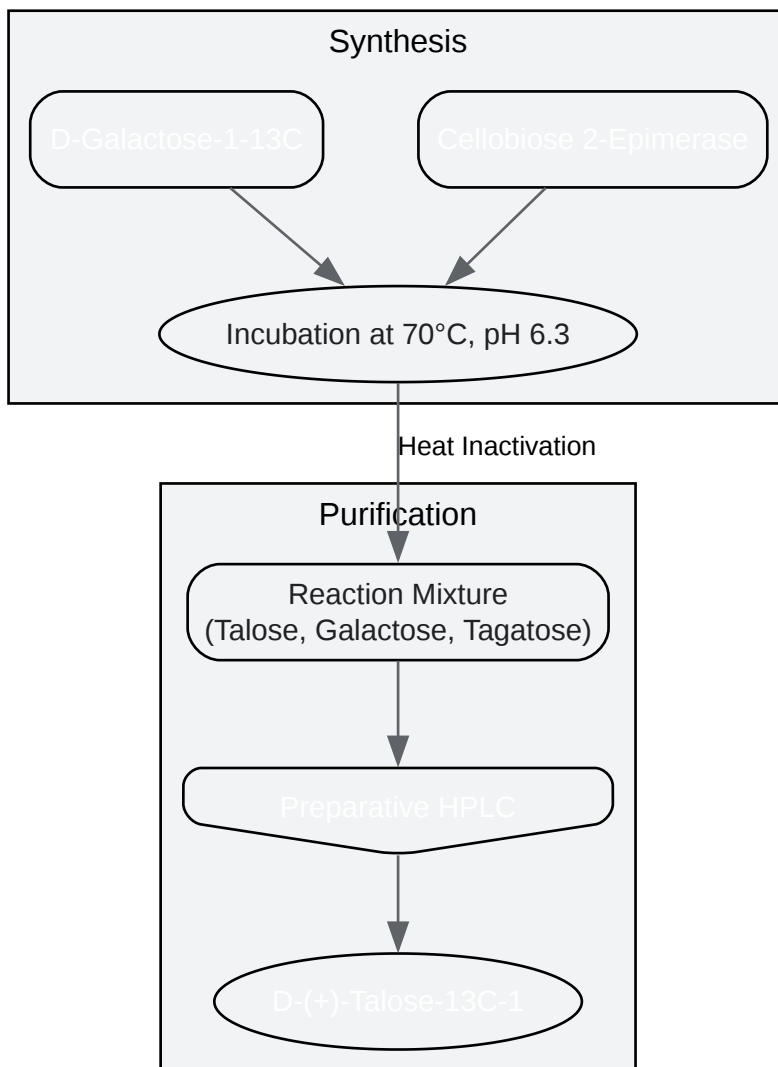
Enzymatic Synthesis from D-Galactose-1-¹³C

This protocol is adapted from the enzymatic conversion of D-galactose to D-talose using cellobiose 2-epimerase.[3]

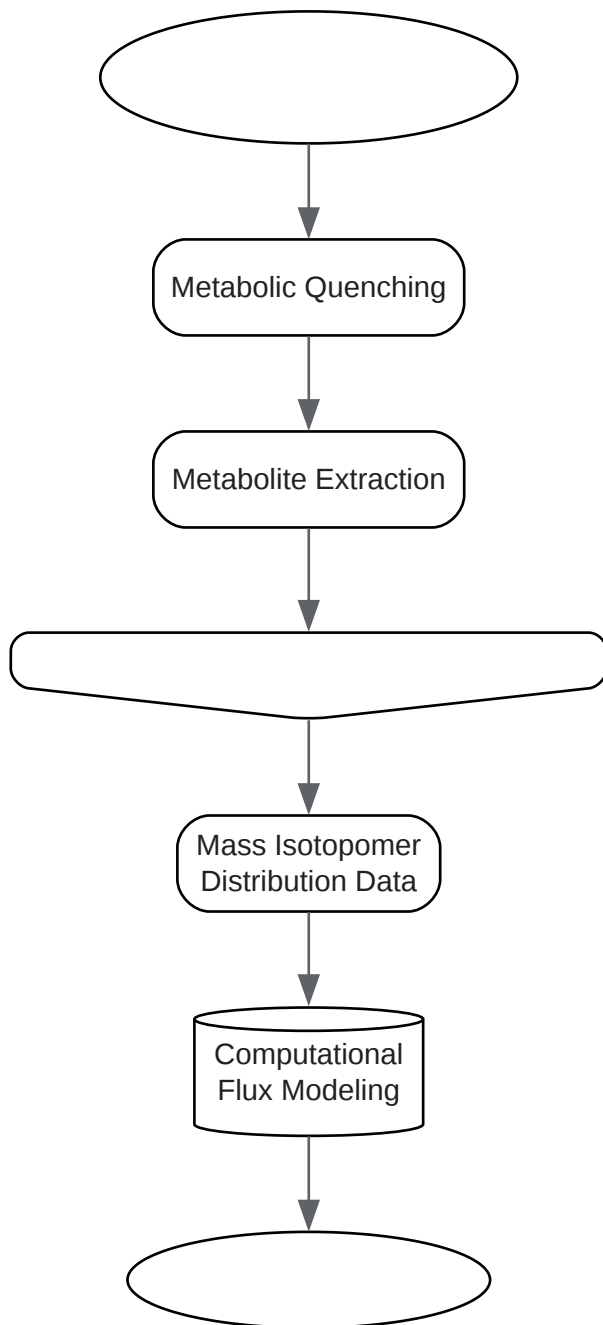
Experimental Protocol:

- **Enzyme Source:** Utilize a recombinant cellobiose 2-epimerase, such as the one from *Rhodothermus marinus* (RmCE), for its ability to catalyze the C2 epimerization of galactose to talose.[\[3\]](#)
- **Reaction Setup:**
 - Dissolve D-Galactose-1-¹³C in a suitable buffer (e.g., phosphate buffer, pH 6.3).
 - Add the purified cellobiose 2-epimerase to the substrate solution.
 - The reaction can be performed at an elevated temperature (e.g., 70°C) to optimize enzyme activity.[\[3\]](#)
- **Reaction Monitoring:** Monitor the progress of the reaction over time using High-Performance Liquid Chromatography (HPLC) to determine the ratio of D-Talose-1-¹³C to the remaining D-Galactose-1-¹³C. A side-product, D-Tagatose-1-¹³C, may also form over prolonged incubation.[\[3\]](#)
- **Enzyme Inactivation:** Once the desired conversion is achieved (e.g., ~20% yield of talose), terminate the reaction by heat inactivation of the enzyme.[\[3\]](#)
- **Purification:** Proceed with the purification of **D-(+)-Talose-13C-1** from the reaction mixture.

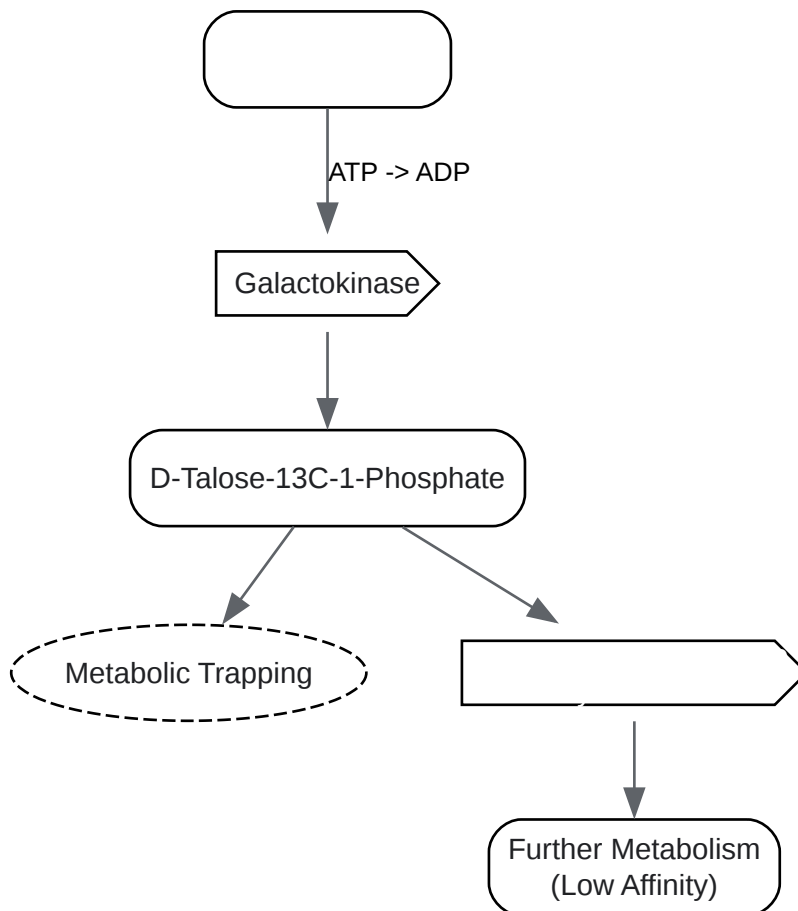
Enzymatic Synthesis Workflow of D-(+)-Talose-13C-1



Metabolic Flux Analysis (MFA) Workflow



Proposed Metabolic Fate of D-Talose



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References

- 1. D-(+)-Talose-13C-1 | CAS#:83379-36-6 | Chemsrce [chemsrc.com]
- 2. D-talose-1-13C | C6H12O6 | CID 12305811 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Converting Galactose into the Rare Sugar Talose with Cellobiose 2-Epimerase as Biocatalyst - PMC [pmc.ncbi.nlm.nih.gov]
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